

# Comprehensive Disposal Guide: (4-Cyclopropylmethoxy-3-nitrophenyl)-methanol

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## Compound of Interest

Compound Name: (4-Cyclopropylmethoxy-3-nitrophenyl)-methanol

CAS No.: 1039912-92-9

Cat. No.: B1460857

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## Emergency Overview & Core Directive

Immediate Hazard Alert: **(4-Cyclopropylmethoxy-3-nitrophenyl)-methanol** is a functionalized nitro-aromatic intermediate.<sup>[1][2]</sup> While generally stable under ambient conditions, the presence of the nitro group (-NO<sub>2</sub>) combined with the benzyl alcohol moiety necessitates strict thermal control and segregation from strong oxidizers and reducing agents.<sup>[1][2]</sup>

Core Disposal Directive:

- DO NOT dispose of via municipal waste or sink drains.<sup>[1]</sup>
- DO NOT mix with strong acids, bases, or incompatible organic solvents (e.g., acetone/chloroform mixtures in the presence of base).<sup>[2]</sup>
- PRIMARY METHOD: High-temperature incineration via a licensed hazardous waste contractor.<sup>[1][2]</sup>

## Chemical Profile & Hazard Identification

Understanding the molecular architecture is critical for safe handling.[1][2] This compound is often a key intermediate in the synthesis of PDE4 inhibitors (e.g., Roflumilast).[2]

Property	Specification	Operational Implication
Chemical Name	(4-Cyclopropylmethoxy-3-nitrophenyl)-methanol	Official shipping/manifest name.
CAS Number	1039912-92-9	Use for waste profiling and inventory tracking.[2]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>4</sub>	Nitrogen content requires NO <sub>x</sub> scrubbing during incineration. [1][2]
Physical State	Solid (typically off-white/yellow powder)	Dust explosion hazard if micronized; inhalation risk.[1][2]
Melting Point	~110–115 °C (Approximate)	Avoid heating above 80°C during waste consolidation to prevent decomposition.
Key Functionalities	Nitro (-NO <sub>2</sub> ), Benzyl Alcohol (-CH <sub>2</sub> OH), Cyclopropyl Ether	Nitro: Potential energy source/oxidizer.[1][2] Alcohol: Flammable/reactive.[1][2][3] Ether: Peroxide risk (low, but possible over long storage).[2]

## Hazard Classification (GHS)[2][3]

- Acute Toxicity (Oral/Inhalation): Category 4 (Harmful).[1][2]
- Skin/Eye Irritation: Category 2 (Irritant).[2][4][5]
- Specific Target Organ Toxicity: Potential for liver/kidney toxicity upon repeated exposure (characteristic of nitro-aromatics).[1][2][3]

## Personal Protective Equipment (PPE) Matrix

Trust in safety comes from a redundant defense system.[1][2]

- Respiratory: N95/P100 particulate respirator for solid handling.[1][2] If in solution with volatile solvents, use a half-face respirator with OV/AG cartridges.[1][2]
- Dermal: Double-gloving recommended.[1][2]
  - Inner Layer: Nitrile (4 mil).[2]
  - Outer Layer: Nitrile (8 mil) or Butyl Rubber (if dissolved in aggressive solvents).[1][2]
- Ocular: Chemical splash goggles.[1][2] Standard safety glasses are insufficient for liquid waste consolidation.[1][2]
- Body: Tyvek® lab coat or chemical-resistant apron to prevent clothing contamination.[1][2]

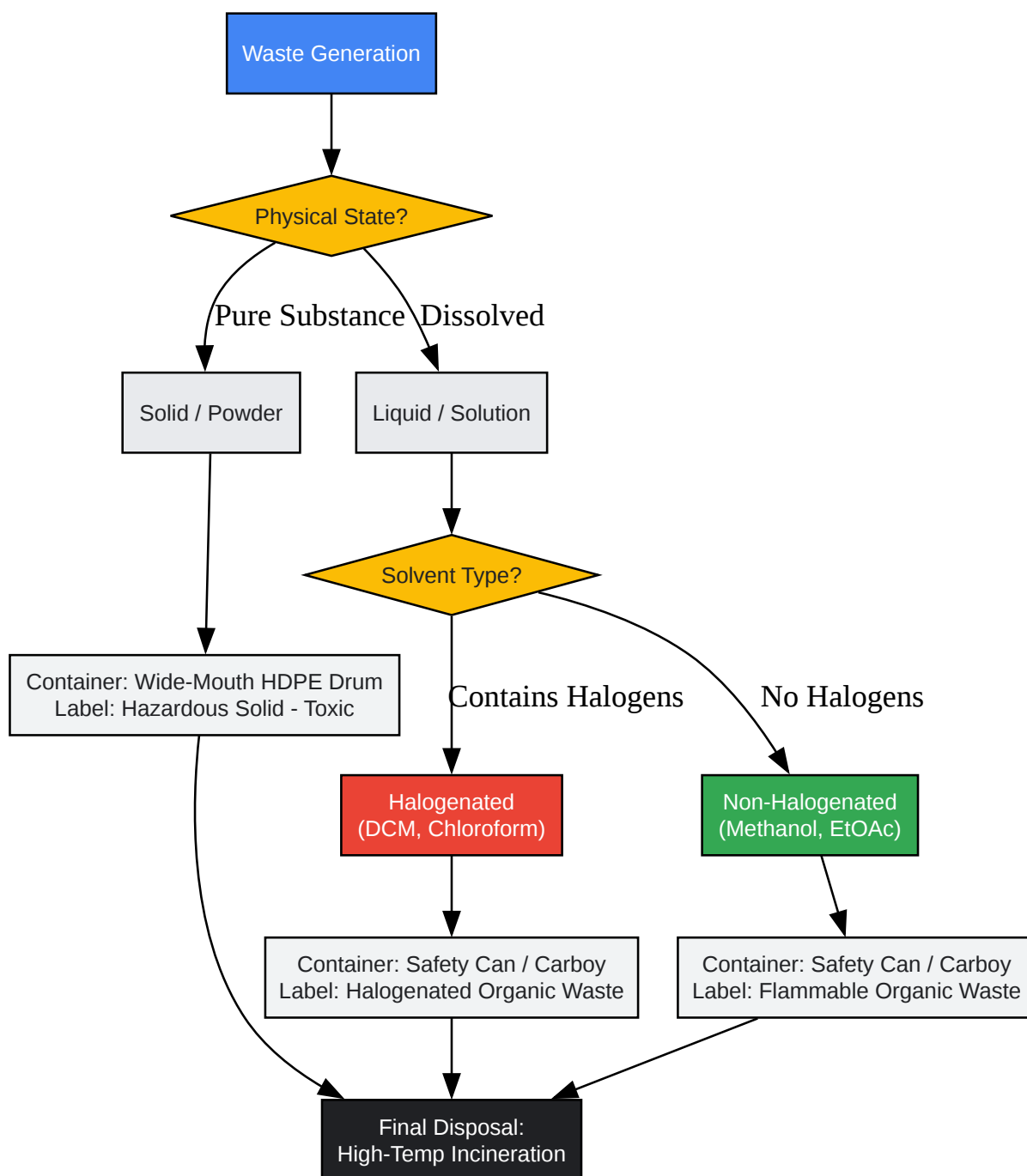
## Waste Classification & Segregation Workflow

Proper segregation prevents "cocktail" reactions in waste drums.[1][2]

### Segregation Rules

- Oxidizers: Keep separate from nitric acid, perchlorates, and peroxides.[2] The benzyl alcohol group is reducing; mixing with strong oxidizers can cause immediate exotherms.[1]
- Strong Bases: Avoid mixing with concentrated caustic (NaOH, KOH).[1][2] Nitro-aromatics can undergo complex condensation reactions (e.g., Janovsky reaction) leading to unstable products.[1][2]
- Halogenated Solvents: Segregate based on the solvent used.[1][2] The compound itself is non-halogenated, but if dissolved in DCM, the entire stream is "Halogenated Organic." [2]

## Disposal Decision Tree



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Figure 1: Decision logic for segregating (4-Cyclopropylmethoxy-3-nitrophenyl)-methanol waste streams.

## Step-by-Step Disposal Protocol

## A. Solid Waste (Pure Substance)[2]

- Containment: Transfer the solid into a clear, sealable polyethylene bag (secondary containment).
- Consolidation: Place the sealed bag into a wide-mouth HDPE (High-Density Polyethylene) waste drum.
- Labeling: Affix a hazardous waste label.
  - Constituents: "(4-Cyclopropylmethoxy-3-nitrophenyl)-methanol"[1][2][6][7]
  - Hazards: Toxic, Irritant.[2][5][8][9]
- Storage: Store in a cool, dry area away from direct sunlight and heat sources until pickup.

## B. Liquid Waste (Mother Liquors/Rinsates)

- Compatibility Check: Ensure the receiving carboy does not contain strong acids or oxidizers. [1][2]
- Transfer: Use a funnel to prevent splashing. Pour slowly.
- Rinsing: Triple-rinse the original container with a compatible solvent (e.g., Ethanol or Acetone) and add the rinsate to the waste container.[1][2]
- Venting: Ensure the waste container is vented (using a safety cap with a pressure relief valve) to prevent pressure buildup from potential off-gassing or thermal expansion.[1][2]

## C. Empty Container Disposal

- Triple Rinse: As described above.
- Defacement: Cross out the original label.
- Disposal: Once triple-rinsed and air-dried, the container can often be treated as non-hazardous trash (verify with local regulations) or glass recycling.[1][2] If in doubt, dispose of the empty container as solid hazardous waste.

## Spill Response Procedure

Minor Spill (< 10 g/mL):

- Isolate: Evacuate the immediate area.
- PPE: Don Nitrile gloves, goggles, and lab coat.[2]
- Contain:
  - Solid: Cover with wet paper towels (to prevent dust) and scoop into a bag.[2]
  - Liquid: Absorb with Vermiculite or Sand.[1][2][9]
  - CRITICAL: Do NOT use sawdust or paper-based absorbents for nitro-compounds if the material is concentrated, as this can create a flammability hazard.[1][2]
- Clean: Wipe the surface with soap and water.[1][2]
- Dispose: Place all cleanup materials into the Solid Hazardous Waste drum.

## Regulatory Compliance & Codes

- US EPA (RCRA): This specific compound is likely not P-listed or U-listed by specific CAS.[2] However, it must be characterized based on ignitability (D001) if in flammable solvent, or reactivity (D003) if deemed unstable (unlikely for this specific alcohol, but possible for nitro-precursors).[1][2]
- Best Practice: Classify as "Hazardous Waste - Toxic, Organic, N.O.S.[1][2] (Not Otherwise Specified)".
- European Waste Code (EWC): 07 05 04\* (other organic solvents, washing liquids and mother liquors) or 16 05 06\* (laboratory chemicals consisting of or containing dangerous substances).[2]

## References

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